

disilylsilane reaction intermediates and transition states

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Compound Focus: Disilylsilane

CAS No.: 7783-26-8

Cat. No.: S1893276

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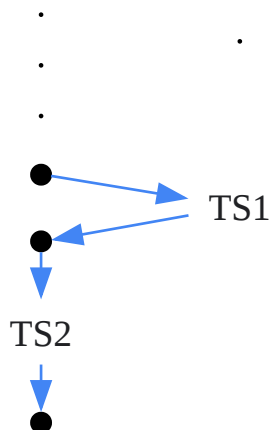
Transition States vs. Intermediates

In a reaction coordinate diagram, these species are identified by their position on the energy curve. The table below summarizes their core differences.

Feature	Transition State	Intermediate
Definition	High-energy, transient configuration along the reaction coordinate [1]	Comparatively stable species formed between elementary reaction steps [2]
Lifetime	Exists for approximately one bond vibration cycle (cannot be isolated) [3]	Finite and detectable lifetime (can sometimes be isolated) [2] [3]
Position on Energy Diagram	Energy maximum (a "hilltop") [2] [3]	Energy minimum (a "valley") [2]
Symbol	Often denoted by a double dagger symbol (\ddagger) [1]	Typically denoted by the letter 'I'

The following diagram illustrates the relationship between these species in a multi-step reaction. The transition states (TS) represent the energy barriers that must be overcome, while the intermediate is a

temporarily stable product that can form before the reaction proceeds further.



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Reaction coordinate diagram showing two transition states (TS1, TS2) and one intermediate (I).

Silicon Deposition from Disilane: An Experimental Study

While data on "**disilylsilane**" is limited, a relevant study on silicon film deposition from **disilane (Si₂H₆)** provides insight into the reaction mechanism and key species [4].

- **Experimental System:** Undoped silicon films were deposited from disilane in a tubular hot-wall Low-Pressure Chemical Vapor Deposition (LPCVD) reactor [4].
- **Key Finding:** The study demonstrated that the main contribution to silicon deposition involves the radical **silylene (SiH₂)**, unlike deposition from silane (SiH₄), which primarily involves the silane molecule itself [4]. This difference in mechanism explains the larger crystal size obtained when using disilane, which is important for industrial applications like thin-film transistor manufacture [4].

How to Investigate a Specific Reaction

Given the lack of specific data on **disilylsilane**, here are approaches you can take to deepen your research:

- **Explore Broader Silicon Chemistry:** The reaction networks for organosilicon compounds can be complex. One study on disilanol (Si₂OH₆) used automated computational methods (the program AutoMeKin) to discover reaction mechanisms, highlighting that automated discovery can be a

valuable tool for mapping out potential pathways and identifying intermediates and transition states [5].

- **Consult Specialized Databases:** Search for the specific compound "**disilylsilane**" (molecular formula may be $\text{H}_2\text{Si}(\text{SiH}_3)_2$) in specialized scientific databases like Reaxys, SciFinder, or the NIST Chemistry WebBook.
- **Review Related Industrial Processes:** For context, the hydrosilylation reaction is a cornerstone of the silicon industry. For example, the production of trichloro(3-chloropropyl)silane, a key intermediate for silane coupling agents, faces selectivity issues due to competing reaction pathways and the potential formation of stable intermediate species [6].

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References

1. - Wikipedia Transition state [en.wikipedia.org]
2. What is the Difference Between a Transition and an... State [organicchemistrytutor.com]
3. organic chemistry - Difference between intermediates and transition ... [chemistry.stackexchange.com]
4. SILICON DEPOSITION FROM DISILANE [hal.science]
5. Exploring unimolecular reactions in disilanol and ethanol: Insights and... [link.springer.com]
6. Selective hydrosilylation of allyl chloride with trichlorosilane [pmc.ncbi.nlm.nih.gov]

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